

# A Comparative Analysis of Lithium Dichromate and Sodium Dichromate: Solubility and Reactivity

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## Compound of Interest

Compound Name: *Lithium dichromate*

Cat. No.: *B084804*

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In the realm of inorganic chemistry and its applications in research and development, the choice between reagents with similar functionalities can significantly impact experimental outcomes. **Lithium dichromate** ( $\text{Li}_2\text{Cr}_2\text{O}_7$ ) and sodium dichromate ( $\text{Na}_2\text{Cr}_2\text{O}_7$ ) are two such compounds, both powerful oxidizing agents widely utilized in organic synthesis and various industrial processes. While their chemical reactivity stems from the common dichromate anion ( $\text{Cr}_2\text{O}_7^{2-}$ ), the difference in their alkali metal cation—lithium versus sodium—imparts distinct physical and chemical properties. This guide provides a comprehensive comparison of the solubility and reactivity of **lithium dichromate** and sodium dichromate, supported by experimental data and standardized protocols to aid in the selection of the most appropriate reagent for specific research applications.

## Core Properties at a Glance

Property	Lithium Dichromate ( $\text{Li}_2\text{Cr}_2\text{O}_7$ )	Sodium Dichromate ( $\text{Na}_2\text{Cr}_2\text{O}_7$ )
Molar Mass	229.88 g/mol	261.97 g/mol (anhydrous), 298.00 g/mol (dihydrate)[1]
Appearance	Yellow-red hygroscopic crystals[2][3]	Red to reddish-orange crystalline solid[1][4]
Hygroscopicity	Hygroscopic[5][6]	Hygroscopic[1][7]

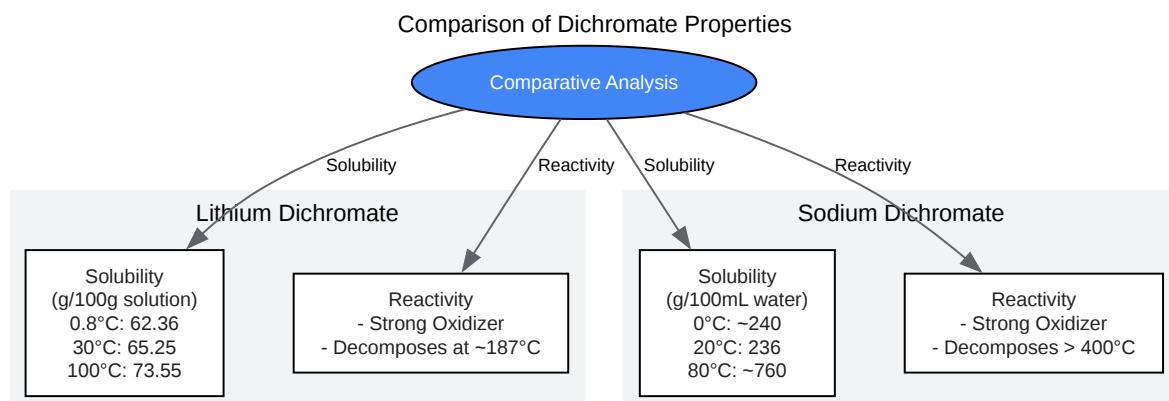
## Solubility: A Key Differentiator

A primary distinction between **lithium dichromate** and sodium dichromate lies in their solubility in water. While both are considered water-soluble, their solubility profiles at various temperatures differ significantly.

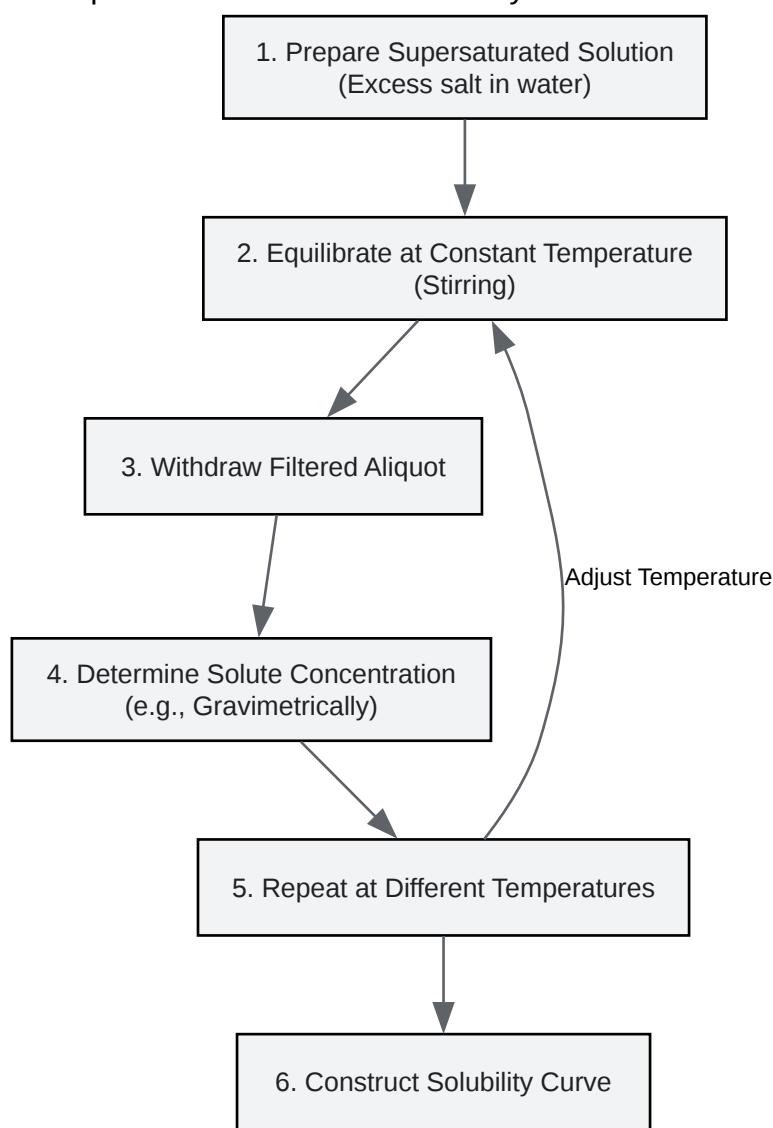
Table 1: Solubility in Water

Temperature (°C)	Lithium Dichromate ( g/100 g solution)	Sodium Dichromate ( g/100 mL water)
0	62.36[2]	~70.6 (as wt%) which is approximately 240 g/100mL
20	-	236[1]
25	-	73 (anhydrous)[7], 187[1]
30	65.25[2]	-
40	-	~77.09 (as wt%) which is approximately 337 g/100mL[1]
60	-	~82.04 (as wt%) which is approximately 456 g/100mL[1]
80	-	~88.39 (as wt%) which is approximately 760 g/100mL[1]
100	73.55[2]	-

Sodium dichromate generally exhibits exceptionally high solubility in water, a characteristic that is often advantageous when preparing concentrated solutions for synthesis or other applications.<sup>[8]</sup> **Lithium dichromate** is also very soluble in water.<sup>[2]</sup>



### Experimental Workflow: Solubility Determination



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- To cite this document: BenchChem. [A Comparative Analysis of Lithium Dichromate and Sodium Dichromate: Solubility and Reactivity]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b084804#differences-in-solubility-and-reactivity-between-lithium-and-sodium-dichromate>

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